

what is the chemical structure of Anticancer agent 183

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Compound of Interest

Compound Name: Anticancer agent 183

Cat. No.: B15137623

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An In-depth Technical Guide to Anticancer Agent 183

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anticancer agent 183, also identified as compound 4h in scientific literature, is a novel synthetic compound with demonstrated anticancer properties. This technical guide provides a comprehensive overview of its chemical structure, biological activity, and the experimental protocols utilized in its evaluation. The data presented is intended to support further research and development of this promising therapeutic candidate.

Chemical Structure

Anticancer agent 183 is a 1,3,4-oxadiazole derivative. Its chemical identity is confirmed by the following identifiers:

- CAS Number: 3018960-58-9
- Molecular Formula: C₁₉H₁₈N₄O₄S
- Molecular Weight: 398.44 g/mol

- SMILES: O=C(NC=1C=CC=CC1OCC2=NN=C(O2)SCC(=O)NC=3C=CC=CC3)C

Quantitative Biological Data

The biological activity of **Anticancer agent 183** has been evaluated through various in vitro assays. The key quantitative data are summarized in the table below for clear comparison.

Biological Target/Assay	Cell Line	Parameter	Value	Reference
Anticancer Activity	A549 (Human Lung Carcinoma)	IC ₅₀	<0.14 µM	[1]
Enzyme Inhibition	Matrix Metalloproteinase-9 (MMP-9)	% Inhibition	>75% at 100 µg/mL	[1]

Mechanism of Action

Anticancer agent 183 exhibits a multi-faceted mechanism of action against cancer cells. Its primary modes of action identified to date include:

- Induction of Apoptosis: The compound has been shown to induce programmed cell death in cancer cells[1].
- Enzyme Inhibition: It is a potent inhibitor of matrix metalloproteinase-9 (MMP-9), an enzyme implicated in tumor invasion and metastasis[1].

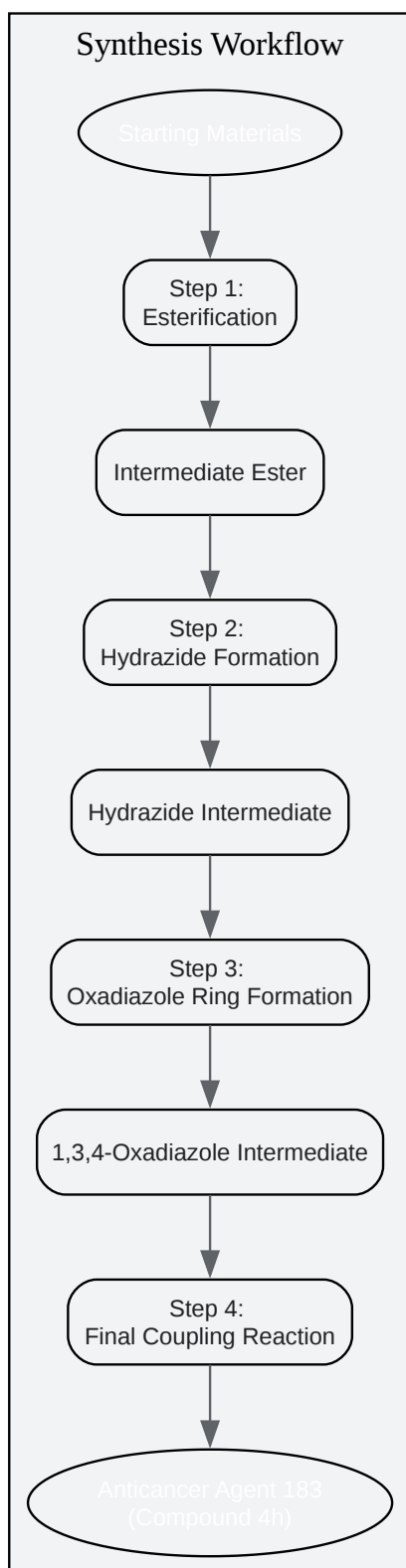
The inhibition of MMP-9 suggests a potential role for **Anticancer agent 183** in preventing cancer cell migration and the spread of tumors. The induction of apoptosis points to its direct cytotoxic effects on cancer cells.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the evaluation of **Anticancer agent 183**.

1. Synthesis of **Anticancer Agent 183** (Compound 4h)

The synthesis of **Anticancer agent 183** is described in the work by Leyla Yurttaş, et al. and involves a multi-step process. A generalized workflow is provided below. For specific reaction conditions, reagent quantities, and purification methods, please refer to the source publication.

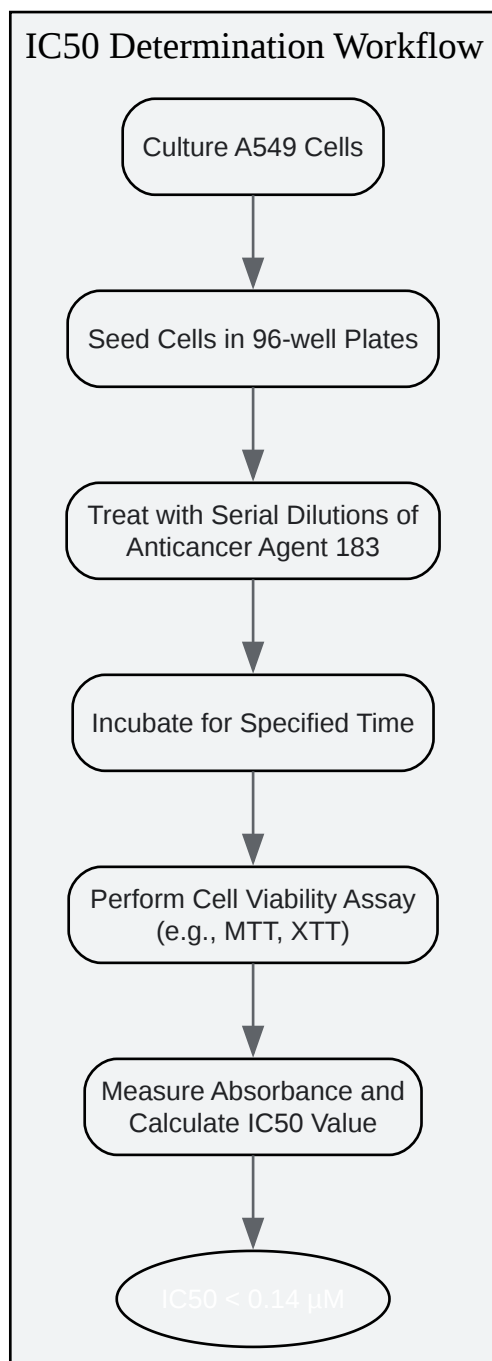


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A generalized workflow for the synthesis of **Anticancer agent 183**.

2. In Vitro Anticancer Activity Assay (A549 Cell Line)

The half-maximal inhibitory concentration (IC₅₀) of **Anticancer agent 183** against the A549 human lung carcinoma cell line was determined using a standard cell viability assay.

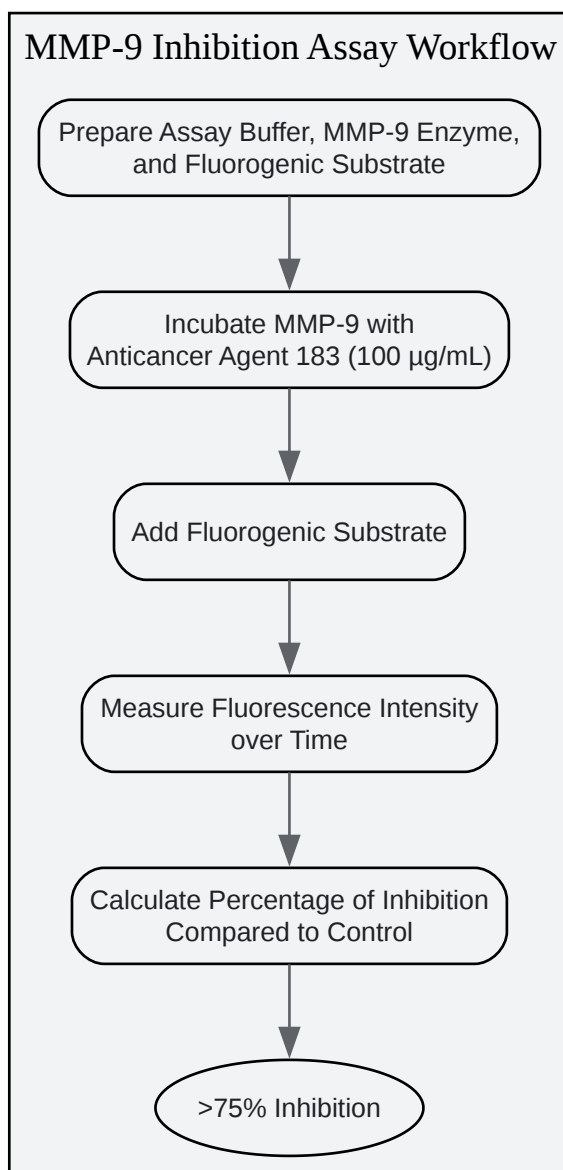


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Workflow for determining the in vitro anticancer activity.

3. Matrix Metalloproteinase-9 (MMP-9) Inhibition Assay

The inhibitory effect of **Anticancer agent 183** on MMP-9 activity was quantified using a commercially available MMP-9 inhibitor screening kit or a similar fluorescence-based assay.

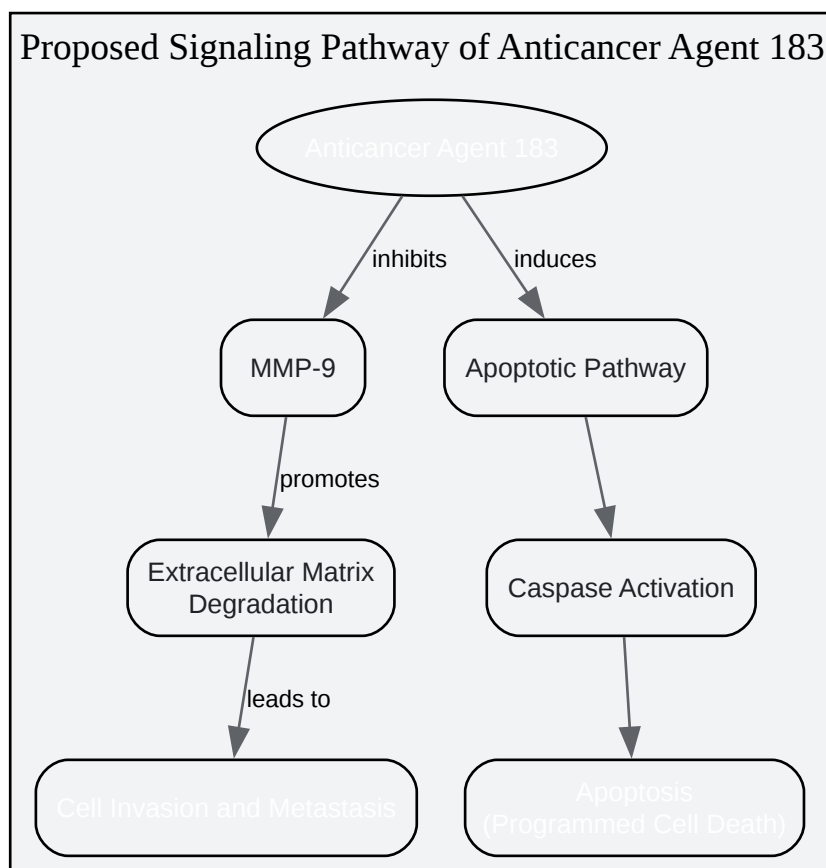


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Workflow for the MMP-9 inhibition assay.

Signaling Pathway

Based on its known biological activities, a putative signaling pathway affected by **Anticancer agent 183** is proposed below. This pathway highlights its role in inducing apoptosis and inhibiting MMP-9, which can impact downstream cellular processes related to cell survival and metastasis.



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A proposed signaling pathway for **Anticancer agent 183**.

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References

- 1. Anticancer agent 183 3018960-58-9 | MCE [medchemexpress.cn]
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